Dehydrocostus Lactone: Proper Disposal Procedures & Safety Protocol[1]

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Compound of Interest

Compound Name:	*Dehydrocostus lactone*
CAS No.:	*447-43-0*
Cat. No.:	*B1141706*

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Executive Summary: Immediate Action Plan

Dehydrocostus lactone (DHL) is a sesquiterpene lactone used primarily in pharmacological research for its anti-inflammatory and anti-cancer properties.[1][2][3] While often classified as non-hazardous in bulk transport, it acts as a skin sensitizer and possesses aquatic toxicity.[1]

Core Disposal Directive:

- DO NOT dispose of down the drain or in municipal trash.[1]
- Primary Method: High-temperature incineration via a licensed chemical waste contractor.[1]
- Deactivation: Alkaline hydrolysis (treatment with dilute NaOH) is effective for surface decontamination and glassware cleaning but does not replace incineration for bulk waste.[1]

Chemical Identity & Physical Properties[1][2][4][5][6]

Understanding the physical state is critical for selecting the correct waste stream.[1] Note the melting point; DHL is a solid at room temperature but melts at relatively low temperatures.[1]

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Property	Specification	Relevance to Disposal
CAS Number	477-43-0	Unique identifier for waste manifests.[1]
Molecular Formula	$C_{15}H_{18}O_2$	Carbon-rich; excellent candidate for incineration.[1]
Physical State	Crystalline Solid	Must be disposed of in solid waste containers.[1]
Melting Point	57 – 61 °C	Low melting point; store away from heat sources to prevent melting/leaking.[1]
Solubility	Soluble in DMSO, DMF, Methanol; Insoluble in Water	Use organic solvents for cleaning; aqueous rinsing is ineffective.[1]
Flash Point	>110 °C (Predicted)	Not classified as "Ignitable" (D001) unless in flammable solvent.[1]

Hazard Assessment & Safety Profile

Expert Insight: Discrepancies exist in Safety Data Sheets (SDS) regarding DHL. Some suppliers list it as "Non-Hazardous," while others classify it as a Category 1 Skin Sensitizer (H317).[1]

- The Precautionary Principle: Always treat DHL as a sensitizer. Sesquiterpene lactones contain an

  -methylene-

  -lactone moiety, a reactive group known to alkylate proteins and cause allergic contact dermatitis.[1]

GHS Classification (Conservative Approach)[1]

- Signal Word: WARNING

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- Hazard Statements:
  - H317: May cause an allergic skin reaction.[1]
  - H402: Harmful to aquatic life (Acute Category 3).[1]
- Precautionary Statements:
  - P273: Avoid release to the environment.
  - P280: Wear protective gloves/protective clothing/eye protection.[1]

Disposal Workflow & Protocols

Solid Waste Disposal (Pure Compound)[1]

- Segregation: Collect pure DHL powder in a dedicated Solid Hazardous Waste container.
- Labeling: Label clearly with the full chemical name ("**Dehydrocostus lactone**") and hazard warnings ("Irritant," "Sensitizer"). Avoid using only abbreviations like "DHL."[1]
- Container: Use a wide-mouth HDPE jar or amber glass jar with a screw-top lid.
- Disposal Path: Transfer to EHS for Incineration.

Liquid Waste (Solutions in DMSO/Methanol)[1]

- Solvent Compatibility: DHL is typically dissolved in DMSO or Methanol.[1]
  - Methanol solutions: Classify as Flammable Solvent Waste.[1]
  - DMSO solutions: Classify as Non-Halogenated Organic Solvent Waste.
- Segregation: Do not mix with strong oxidizers (e.g., concentrated nitric acid, peroxides) as the lactone ring can undergo uncontrolled oxidation.[1]
- Disposal Path: Fuel blending or Incineration.[1]

Expert Insight: Deactivation via Alkaline Hydrolysis

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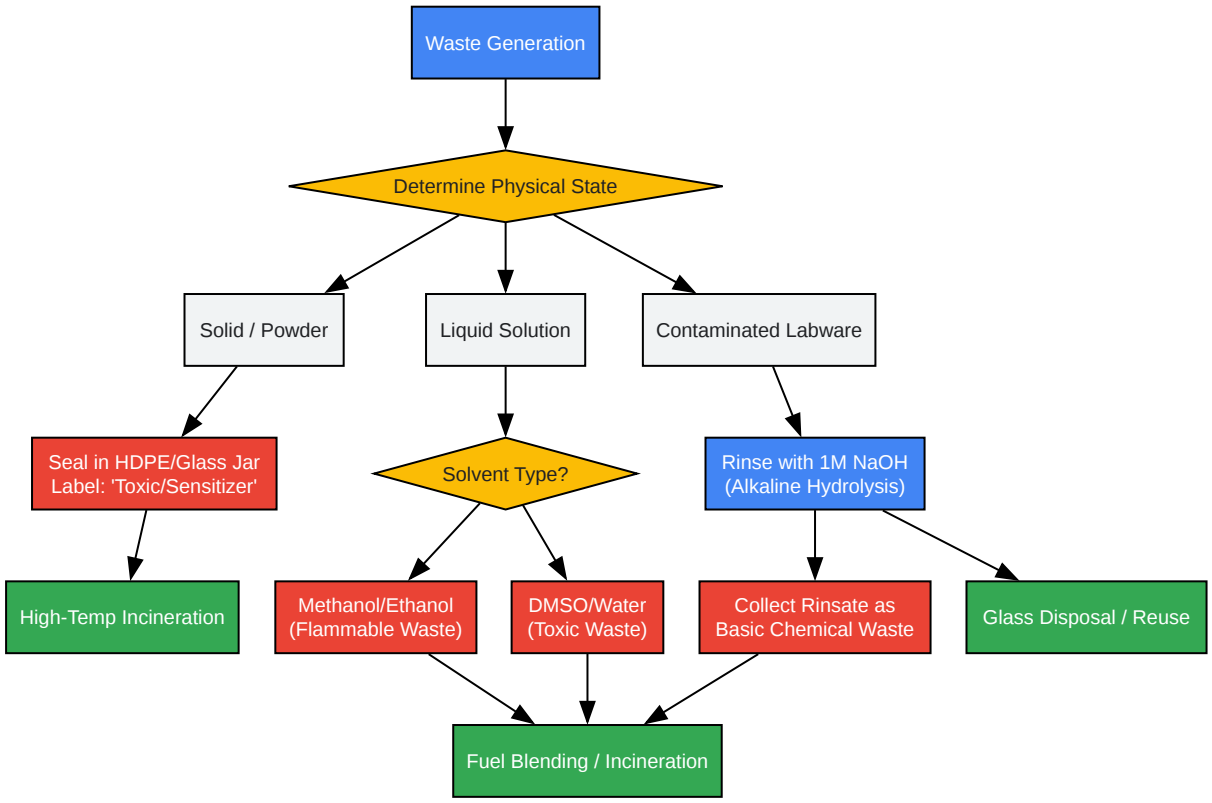
For cleaning glassware or neutralizing small residues, the lactone ring can be opened (saponified) using a base.[1] This destroys the electrophilic center responsible for biological activity.[1]

Protocol:

- Prepare a solution of 1M NaOH in 50% Methanol/Water.
- Soak contaminated glassware or wipe surfaces with this solution.[1]
- Allow contact time of 30 minutes.
- The resulting solution contains the open-ring carboxylate salt, which is water-soluble but should still be collected as chemical waste (due to pH and solvent content).[1]

Disposal Decision Tree[1]

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Figure 1: Decision matrix for segregating and treating **Dehydrocostus lactone** waste streams. [1]

Emergency Procedures: Spill Response

Scenario: A 500mg vial of **Dehydrocostus lactone** powder is dropped and shatters on the benchtop.

Step-by-Step Response:

- Evacuate & PPE: Clear the immediate area. Don nitrile gloves (double gloving recommended), lab coat, and safety goggles.[1] If powder is fine/dusty, wear an N95 mask to

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prevent inhalation.[1]

- Containment: Cover the spill with a damp paper towel (dampened with water or methanol) to prevent dust generation.[1] Do not dry sweep.[1]
- Cleanup:
  - Scoop up the damp powder and glass debris using a disposable scoop or stiff card.[1]
  - Place all material into a wide-mouth hazardous waste jar.
- Decontamination: Wipe the surface with 1M NaOH (as described in section 4.[1]3) to deactivate any residue.[1] Follow with a water rinse.[1][4]
- Disposal: Label the waste jar as "Debris contaminated with **Dehydrocostus lactone**" and submit for pickup.[1]

Regulatory Framework

- RCRA (USA): **Dehydrocostus lactone** is not a P-listed or U-listed acute hazardous waste.[1] However, waste determinations must be made based on characteristics:
  - If dissolved in alcohol, it carries the D001 (Ignitability) code.[1]
  - If pure, it is generally non-regulated by RCRA codes but must still be managed as chemical waste due to GHS health hazards.[1]
- TSCA: For research use only (R&D exemption).[1] Ensure compliance with Section 5 if scaling up.[1]
- European Waste Catalogue (EWC): Code 16 05 06* (laboratory chemicals, consisting of or containing dangerous substances, including mixtures of laboratory chemicals).[1]

References

- PubChem. (n.d.).[1] **Dehydrocostus lactone** (Compound).[1][2][5][6][7][8] National Library of Medicine.[1] Retrieved October 26, 2023, from [Link][1]

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- Lohberger, B., et al. (2013).[1][2][6] "Sesquiterpene Lactones Downregulate G2/M Cell Cycle Regulator Proteins."[1][2][6] PLOS ONE, 8(6), e66300.[1][2][6] (Cited for biological activity and handling context).[1][2][5][4][7][9][10][11][12][13] [Link]
- National Research Council. (2011).[1] Prudent Practices in the Laboratory: Handling and Management of Chemical Hazards. National Academies Press.[1] (General reference for waste segregation protocols). [Link]

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Sources

- 1. chemimpex.com [chemimpex.com]
- 2. caymanchem.com [caymanchem.com]
- 3. apexbt.com [apexbt.com]
- 4. malsparo.com [malsparo.com]
- 5. (-)-Dehydrocostus lactone | C15H18O2 | CID 73174 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. Dehydrocostus Lactone - LKT Labs [lktlabs.com]
- 7. medchemexpress.com [medchemexpress.com]
- 8. Showing Compound Dehydrocostus lactone (FDB004098) - FooDB [foodb.ca]
- 9. ebsaweb.eu [ebsaweb.eu]
- 10. Lactone-ring-cleaving enzymes of microorganisms: their diversity and applications - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. Dehydrocostus lactone inhibits cell proliferation and induces apoptosis by PI3K/Akt/Bad and ERS signalling pathway in human laryngeal carcinoma - PubMed [pubmed.ncbi.nlm.nih.gov]
- 12. krex.k-state.edu [krex.k-state.edu]
- 13. researchgate.net [researchgate.net]

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